Primary Research Applications of OM-153 in Oncology: A Technical Guide

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Compound of Interest

Compound Name: *OM-153*

Cat. No.: *B10831408*

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Introduction

OM-153 is a novel, potent, and selective small-molecule inhibitor of the catalytic enzymes Tankyrase 1 and 2 (TNKS1/2).[1][2][3][4][5][6] Tankyrases are members of the poly(ADP-ribose) polymerase (PARP) family and play a crucial role in regulating protein turnover through poly-ADP-ribosylation, which marks target proteins for degradation by the ubiquitin-proteasomal system.[3][4][5][6][7] One of the most prominent targets of TNKS1/2 is AXIN, a key component of the β-catenin destruction complex.[3][4][5][6] By inhibiting TNKS1/2, **OM-153** stabilizes AXIN proteins, thereby promoting the degradation of β-catenin and inhibiting the Wnt/β-catenin signaling pathway.[3][4][5][6] Aberrant activation of the Wnt/β-catenin pathway is a well-established driver in a variety of cancers, most notably colorectal cancer.[8] This technical guide provides a comprehensive overview of the primary research applications of **OM-153** in oncology, summarizing key quantitative data, detailing experimental protocols, and visualizing its mechanism of action and experimental workflows.

Data Presentation

In Vitro Efficacy of **OM-153**

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The in vitro potency of **OM-153** has been evaluated through various biochemical and cell-based assays. The following tables summarize the key quantitative data.

Target	Assay Type	Cell Line	IC50 (nM)	Reference
Tankyrase 1 (TNKS1)	Biochemical Assay	-	13	[1][9]
Tankyrase 2 (TNKS2)	Biochemical Assay	-	2	[1][9]
Wnt/β-catenin Signaling	Luciferase Reporter Assay	HEK293	0.63	[1][9][10]

Table 1: Biochemical and cellular IC50 values of **OM-153**.

Cell Line	Cancer Type	GI50 (nM)	GI25 (nM)	Reference
COLO 320DM	Colon Carcinoma	10	2.5	[1][4][9]
RKO	Colon Carcinoma	>10,000	>10,000	[4]
ABC-1	Non-small cell lung cancer	2.0	1.5	[10]
OVCAR-4	Ovarian Cancer	-	2.5	[10]
UO-31	Renal Cancer	-	3.5	[10]

Table 2: Anti-proliferative activity of **OM-153** in various cancer cell lines. GI50 and GI25 represent the concentrations for 50% and 25% growth inhibition, respectively.

In Vivo Efficacy and Tolerability of OM-153

OM-153 has demonstrated significant anti-tumor efficacy in preclinical mouse models of colon carcinoma and melanoma.

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Mouse Model	Cancer Type	Treatment	Key Findings	Reference
COLO 320DM Xenograft	Colon Carcinoma	0.33-10 mg/kg, p.o., twice daily for 34 days	Reduced WNT/β-catenin signaling and tumor progression.[1][2][3][5]	[1][2][3][5]
B16-F10 Syngeneic	Melanoma	10 mg/kg, p.o., twice daily, in combination with anti-PD-1	Potentiated anti-PD-1 immune checkpoint inhibition and antitumor effect.[1][2][3][5]	[1][2][3][5]

Table 3: Summary of in vivo anti-tumor efficacy of **OM-153**.

Dosing	Duration	Key Observations	Reference
100 mg/kg, p.o., twice daily	28 days	Body weight loss, intestinal damage, and tubular damage in the kidney.[2][3][5][6]	[2][3][5][6]
10 mg/kg, p.o., twice daily	28 days	Intact intestinal architecture and no atypical histopathologic changes in other organs. No substantial toxicity indicated by clinical biochemistry and hematologic analyses.[2][3][4][5][6]	[2][3][4][5][6]

Table 4: Tolerability of **OM-153** in a 28-day repeated dose mouse toxicity study.

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Experimental Protocols

Luciferase-Based Wnt/β-catenin Signaling Reporter Assay

This assay quantifies the activity of the Wnt/β-catenin signaling pathway by measuring the expression of a luciferase reporter gene under the control of a TCF/LEF responsive element.

Materials:

- HEK293T cells
- TCF/LEF luciferase reporter plasmid
- Renilla luciferase control plasmid
- Lipofectamine 2000
- Opti-MEM
- DMEM with 10% FBS
- **OM-153**
- Dual-Luciferase Reporter Assay System
- 96-well white, clear-bottom plates
- Luminometer

Protocol:

- Seed HEK293T cells in 96-well plates at a density of 2 x 10^4 cells per well in DMEM with 10% FBS and incubate overnight.
- Co-transfect the cells with the TCF/LEF luciferase reporter plasmid and the Renilla luciferase control plasmid using Lipofectamine 2000 in Opti-MEM according to the manufacturer's instructions.

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- After 24 hours, replace the medium with fresh DMEM containing various concentrations of **OM-153** or vehicle control (DMSO).
- Incubate the cells for another 24 hours.
- Lyse the cells and measure firefly and Renilla luciferase activities using the Dual-Luciferase Reporter Assay System and a luminometer.
- Normalize the firefly luciferase activity to the Renilla luciferase activity to control for transfection efficiency and cell number.
- Calculate the IC50 value by plotting the normalized luciferase activity against the logarithm of the **OM-153** concentration.

MTS Colorimetric Cell Growth Assay

This colorimetric assay measures cell proliferation based on the reduction of the MTS tetrazolium compound by metabolically active cells to a soluble formazan product.

Materials:

- Cancer cell lines (e.g., COLO 320DM, RKO)
- RPMI-1640 medium with 10% FBS
- **OM-153**
- MTS reagent
- 96-well plates
- Spectrophotometer

Protocol:

- Seed cells in 96-well plates at a density of 2,000-5,000 cells per well in 100 µL of culture medium.
- Allow the cells to attach overnight.

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- Add 100 µL of medium containing various concentrations of **OM-153** or vehicle control (DMSO).
- Incubate the plates for 5 days.
- Add 20 µL of MTS reagent to each well and incubate for 1-4 hours at 37°C.
- Measure the absorbance at 490 nm using a spectrophotometer.
- Calculate the GI50 and GI25 values relative to the vehicle-treated control (100% growth) and the initial cell number at time zero (0% growth).

COLO 320DM Colon Carcinoma Xenograft Model

This in vivo model assesses the anti-tumor efficacy of **OM-153** in a human colon cancer xenograft.

Materials:

- CB17-SCID mice (female, 6-8 weeks old)
- COLO 320DM cells
- Matrigel
- **OM-153** formulation for oral gavage
- Calipers

Protocol:

- Subcutaneously inject 5 x 10^6 COLO 320DM cells mixed with Matrigel into the flank of each mouse.
- Monitor tumor growth regularly using calipers.
- When tumors reach an average volume of 100-150 mm^3, randomize the mice into treatment and control groups.

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- Administer **OM-153** (e.g., 0.1, 0.33, 1, 3.3, 10 mg/kg) or vehicle control via oral gavage twice daily for 34 days.
- Measure tumor volume and body weight twice weekly.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., immunoblotting, RT-qPCR).

B16-F10 Melanoma Model with Anti-PD-1 Immunotherapy

This syngeneic mouse model is used to evaluate the combination effect of **OM-153** and immune checkpoint inhibition.

Materials:

- C57BL/6N mice (female, 6-8 weeks old)
- B16-F10 melanoma cells
- **OM-153** formulation for oral gavage
- Anti-mouse PD-1 antibody
- Calipers

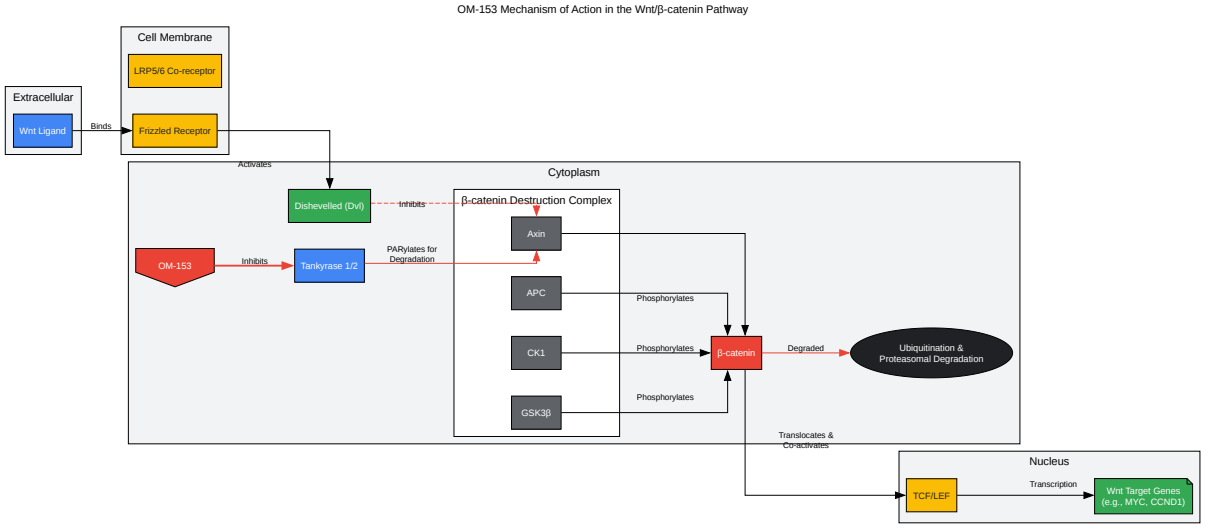
Protocol:

- Subcutaneously inject 2 x 10^5 B16-F10 cells into the flank of each mouse.
- On day 6 post-injection, randomize the mice into treatment groups: vehicle, **OM-153** alone, anti-PD-1 alone, and combination of **OM-153** and anti-PD-1.
- Administer **OM-153** (e.g., 10 mg/kg) orally twice daily from day 6 to day 20.
- Administer anti-PD-1 antibody (e.g., 10 mg/kg) intraperitoneally on days 6, 9, and 12.
- Monitor tumor volume and body weight regularly.

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- At the end of the study, euthanize the mice and collect tumors for analysis of immune cell infiltration and Wnt/β-catenin signaling markers.

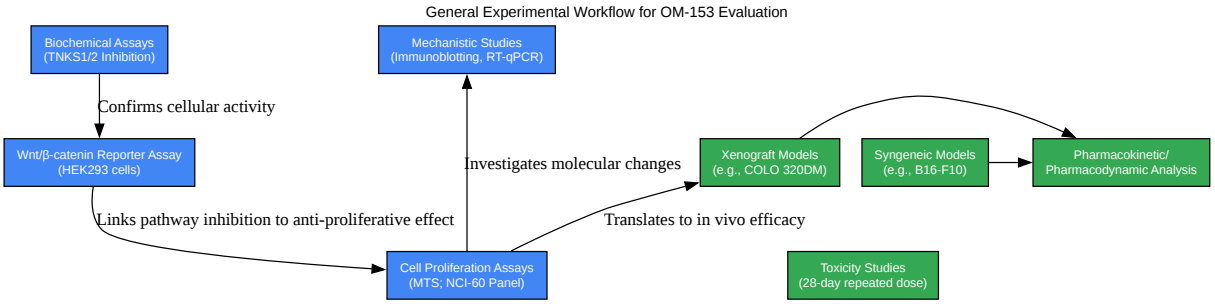
Mandatory Visualization



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Caption: **OM-153** inhibits Tankyrase, stabilizing Axin and promoting β-catenin degradation.



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Caption: Workflow for preclinical evaluation of **OM-153** from in vitro to in vivo studies.

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References

- 1. The Tankyrase Inhibitor OM-153 Demonstrates Antitumor Efficacy and a Therapeutic Window in Mouse Models - PMC [pmc.ncbi.nlm.nih.gov]
- 2. [PDF] The Tankyrase Inhibitor OM-153 Demonstrates Antitumor Efficacy and a Therapeutic Window in Mouse Models | Semantic Scholar [semanticscholar.org]
- 3. AXIN2 promotes degradation of AXIN1 through tankyrase in colorectal cancer cells - PMC [pmc.ncbi.nlm.nih.gov]

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- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. aacrjournals.org [aacrjournals.org]
- 7. reactionbiology.com [reactionbiology.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Characterization of a B16-F10 melanoma model locally implanted into the ear pinnae of C57BL/6 mice - PMC [pmc.ncbi.nlm.nih.gov]

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